

6-Benzylxy-2-benzoxazolinone: A Versatile Scaffold for Drug Discovery and Development

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Compound of Interest

Compound Name: **6-Benzylxy-2-benzoxazolinone**

Cat. No.: **B133755**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

6-Benzylxy-2-benzoxazolinone is a versatile heterocyclic compound that has garnered significant interest in medicinal chemistry and pharmaceutical development. Its unique chemical structure, featuring a benzoxazolinone core with a benzylxy substituent, makes it an important intermediate in the synthesis of a wide array of biologically active molecules.^[1] The benzoxazolinone scaffold itself is recognized as a "privileged structure" in medicinal chemistry, known for its ability to interact with various biological targets.^{[2][3]} This technical guide provides a comprehensive overview of **6-benzylxy-2-benzoxazolinone**, including its synthesis, chemical properties, and its role as a key building block in the development of novel therapeutics, particularly those targeting neurological disorders.^[1]

Physicochemical Properties

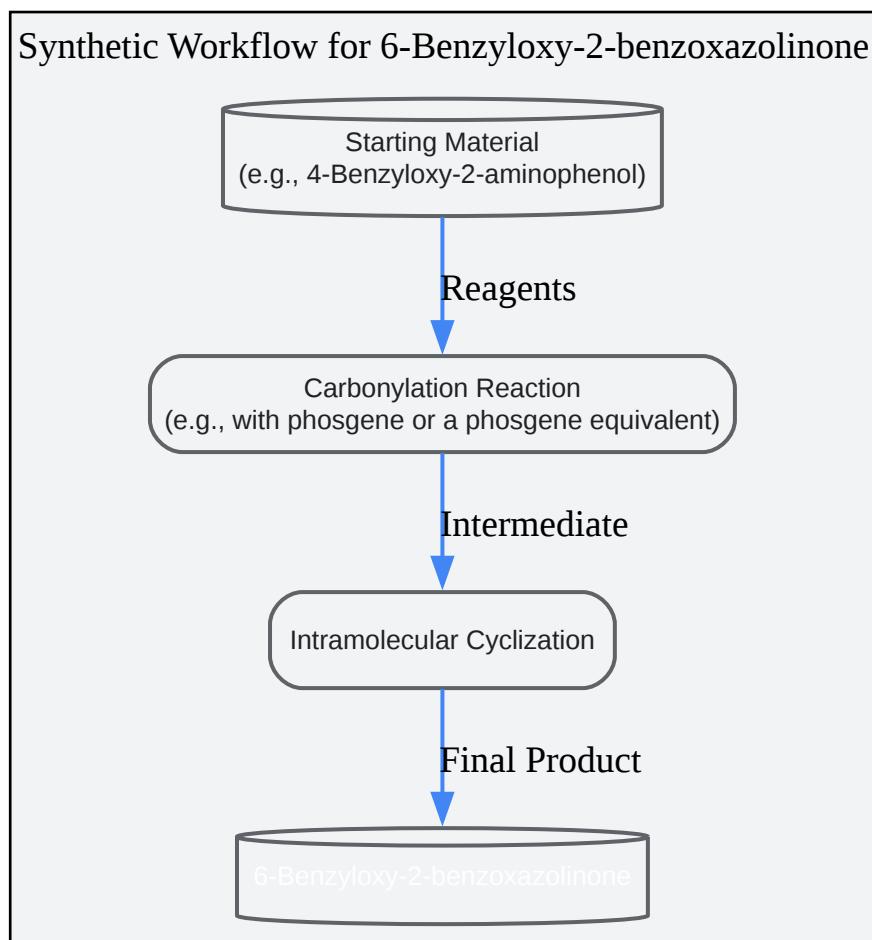
A clear understanding of the physicochemical properties of **6-benzylxy-2-benzoxazolinone** is crucial for its application in organic synthesis. These properties influence its reactivity, solubility, and handling.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₁ NO ₃	[1]
Molecular Weight	241.24 g/mol	[1]
CAS Number	158822-84-5	[1]
Appearance	Off-white amorphous powder	[1]
Melting Point	179-188 °C	[1]
Purity	≥ 98% (HPLC)	[1]
Storage Conditions	0-8°C	[1]

Synthesis of 6-Benzylxy-2-benzoxazolinone

The synthesis of the 2-benzoxazolinone core can be achieved through various methods, often involving the cyclization of ortho-substituted aminophenols.[\[4\]](#)[\[5\]](#) A common strategy involves the reaction of an appropriately substituted o-aminophenol with a carbonylating agent. While specific, detailed protocols for the direct synthesis of **6-benzylxy-2-benzoxazolinone** are not readily available in the public domain, a general synthetic approach can be inferred from established methods for analogous compounds.

A plausible synthetic workflow for **6-benzylxy-2-benzoxazolinone** is depicted below. This process would likely start from a commercially available precursor, which is then subjected to a series of reactions to introduce the necessary functional groups, followed by a final cyclization step to form the benzoxazolinone ring.



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Caption: A generalized synthetic workflow for **6-benzylxy-2-benzoxazolinone**.

Role as a Synthetic Building Block

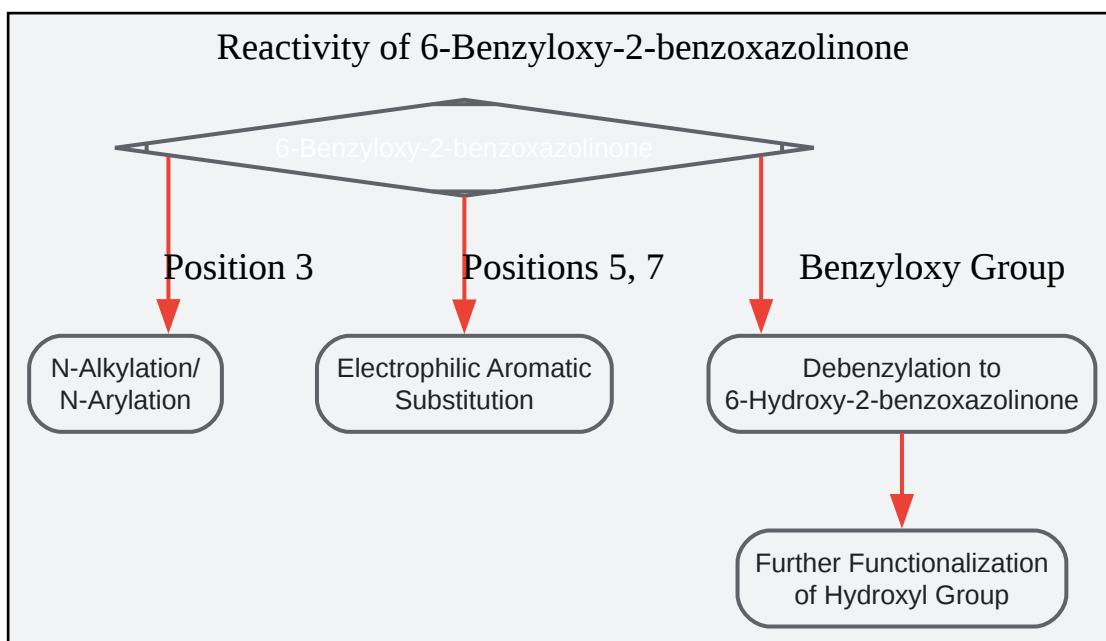
The true value of **6-benzylxy-2-benzoxazolinone** lies in its utility as a versatile synthetic intermediate.^[1] The benzoxazolinone core offers multiple sites for chemical modification, allowing for the introduction of diverse functional groups and the construction of complex molecular architectures.

Key Reactions and Transformations:

- **N-Alkylation/N-Arylation:** The nitrogen atom of the benzoxazolinone ring can be readily alkylated or arylated to introduce various substituents. This is a common strategy to modulate the biological activity of the resulting compounds.

- Aromatic Substitution: The benzene ring of the benzoxazolinone scaffold can undergo electrophilic aromatic substitution reactions, allowing for the introduction of functional groups at specific positions.
- Debenzylation: The benzyloxy group can be cleaved under standard hydrogenolysis conditions to reveal a hydroxyl group. This phenolic hydroxyl group can then be further functionalized, for instance, through etherification or esterification, to generate a library of derivatives.

The following diagram illustrates the key reactive sites on the **6-benzyloxy-2-benzoxazolinone** molecule and the potential transformations.



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